

"7-Deaza-2-mercaptohypoxanthine" molecular formula and weight

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Compound of Interest

Compound Name: 7-Deaza-2-mercaptohypoxanthine

Cat. No.: B014463

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7-Deaza-2-mercaptohypoxanthine: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **7-Deaza-2-mercaptohypoxanthine**, a modified purine analog. While specific experimental data and direct signaling pathway involvement for this particular compound are not extensively documented in publicly available literature, this paper extrapolates its potential applications and characteristics based on the well-studied class of 7-deaza purine analogs.

Core Molecular Data

The fundamental molecular properties of **7-Deaza-2-mercaptohypoxanthine** are summarized below. This data is essential for its use in experimental settings, including solution preparation and analytical characterization.

Property	Value
Molecular Formula	C ₆ H ₅ N ₃ OS
Molecular Weight	167.19 g/mol

Introduction to 7-Deaza Purine Analogs

7-Deaza purine analogs are a class of molecules where the nitrogen atom at the 7th position of the purine ring is replaced by a carbon atom. This modification significantly alters the electronic properties and hydrogen-bonding capabilities of the molecule without drastically changing its overall shape. The most well-documented application of this class of compounds is in molecular biology, particularly in techniques involving DNA amplification and sequencing.

The substitution of the N7 nitrogen with a carbon atom prevents the formation of Hoogsteen base pairing, which can lead to secondary structures in GC-rich DNA sequences. These secondary structures often impede the processivity of DNA polymerases, resulting in failed or inefficient PCR and sequencing reactions. By incorporating 7-deaza purine analogs, such as 7-deaza-2'-deoxyguanosine (a related compound), these secondary structures are destabilized, allowing for more robust and reliable enzymatic processing of the DNA template.

Potential Applications and Research Directions

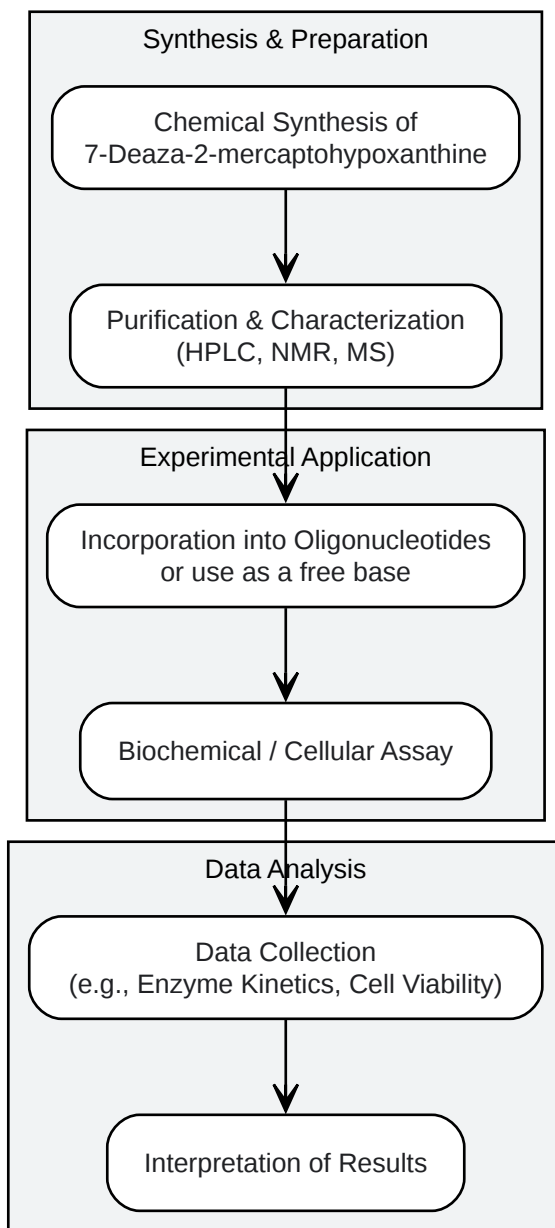
Given the properties of the 7-deaza purine core, **7-Deaza-2-mercaptohypoxanthine** could be investigated for several applications:

- **Nucleic Acid Research:** As a modified nucleobase, it could be used to synthesize novel oligonucleotides with unique properties. The presence of the 2-mercapto group offers a site for further chemical modification or for studying the impact of sulfur substitution on nucleic acid structure and function.
- **Enzymatic Assays:** The mercapto group could serve as a reactive handle in the development of enzyme inhibitors or as a probe in enzymatic assays.
- **Antiviral and Anticancer Drug Development:** Many purine analogs exhibit biological activity. The unique structure of **7-Deaza-2-mercaptohypoxanthine** makes it a candidate for screening in antiviral and anticancer assays. The 7-deaza modification can confer resistance to certain metabolic enzymes, potentially increasing the bioavailability and efficacy of a drug candidate.

Conceptual Experimental Workflow

The following diagram illustrates a general workflow for the application of 7-deaza purine analogs in molecular biology, which could be adapted for studies involving **7-Deaza-2-mercaptopyoxanthine**.

Conceptual Workflow for Utilizing 7-Deaza Purine Analogs



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Conceptual workflow for the utilization of 7-deaza purine analogs in research.

Conclusion

7-Deaza-2-mercaptohypoxanthine represents a molecule of interest for researchers in medicinal chemistry, molecular biology, and drug development. While specific experimental protocols and biological pathway information for this compound are currently limited, the established utility of the 7-deaza purine scaffold suggests a range of potential applications. Further research is warranted to fully elucidate the chemical and biological properties of this intriguing purine analog.

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